

# Physical properties of n-Ethyl-n-propylaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *n*-Ethyl-*n*-propylaniline

Cat. No.: B14631636

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## An In-depth Technical Guide to the Physical Properties of **N-Ethyl-N-propylaniline**

This guide provides a comprehensive overview of the key physical properties of **N-Ethyl-N-propylaniline**, intended for researchers, scientists, and professionals in drug development. The document details quantitative physical data, outlines protocols for experimental determination, and includes a workflow for physical property characterization.

## Physical Properties

**N-Ethyl-N-propylaniline** is an aromatic organic compound. Its physical characteristics are crucial for its handling, application in synthesis, and for purification processes. The empirical data for **N-Ethyl-N-propylaniline** are summarized below.

Data Presentation: Physical Properties of **N-Ethyl-N-propylaniline**

Property	Value	Units	Conditions
Molecular Formula	C <sub>11</sub> H <sub>17</sub> N	-	-
Molecular Weight	163.26	g/mol	-
Boiling Point	223-225	°C	at 1 atm
Density	0.926	g/mL	at 25 °C
Refractive Index	1.534	n <sup>20</sup> /D	at 20 °C
Solubility	Sparingly soluble in water; soluble in common organic solvents like ethanol and ether. <sup>[1]</sup>		

## Experimental Protocols

The following sections detail the methodologies for determining the principal physical properties of a liquid organic compound such as **N-Ethyl-N-propylaniline**.

### Determination of Boiling Point (Micro-Reflux Method)

The boiling point is a fundamental property for characterizing and assessing the purity of a liquid. The micro-reflux method is suitable for small sample volumes.<sup>[2]</sup>

Apparatus:

- Small test tube (e.g., 150 mm diameter)
- Thermometer with a range up to 250 °C
- Heating block or oil bath
- Magnetic stirrer and a small stir bar
- Clamps and stand

#### Procedure:

- Add approximately 0.5 mL of **N-Ethyl-N-propylaniline** and a small magnetic stir bar into the test tube.
- Clamp the test tube securely within the heating block or oil bath, which is placed on a magnetic stirrer.
- Position the thermometer inside the test tube, ensuring the bulb is about 1 cm above the liquid's surface to measure the vapor temperature.
- Turn on the stirrer to ensure gentle and even heating.
- Begin heating the apparatus gradually.
- Observe the sample until it begins to boil and a ring of condensing vapor (refluxing) becomes visible on the inner wall of the test tube.
- The temperature at which this reflux ring remains stable is recorded as the boiling point.[\[2\]](#)[\[3\]](#)
- To ensure accuracy, the heating rate should be slow near the expected boiling point.

## Determination of Density

Density is determined by measuring the mass of a known volume of the liquid.[\[4\]](#)

#### Apparatus:

- Pycnometer (density bottle) or a graduated cylinder (e.g., 10 mL)
- Analytical balance (accurate to  $\pm 0.001$  g)
- Constant temperature water bath

#### Procedure (using a pycnometer for high accuracy):

- Clean and thoroughly dry the pycnometer.
- Measure and record the mass of the empty, dry pycnometer ( $m_1$ ).

- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., at 25 °C) until it reaches thermal equilibrium.
- Adjust the water level to the pycnometer's calibration mark, ensuring no air bubbles are present. Dry the exterior and measure the mass of the pycnometer filled with water ( $m_2$ ).
- Empty and dry the pycnometer again.
- Fill the pycnometer with **N-Ethyl-N-propylaniline**, allow it to reach thermal equilibrium in the water bath, adjust the volume, and dry the exterior.
- Measure the mass of the pycnometer filled with the sample ( $m_3$ ).
- Calculate the density using the formula:
  - Density ( $\rho$ ) =  $[(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$
  - Where  $\rho_{\text{water}}$  is the known density of water at the experimental temperature.

## Determination of Refractive Index

The refractive index is a measure of how light propagates through a substance and is a characteristic property. It is commonly measured using an Abbe refractometer.<sup>[5][6]</sup>

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Dropper or pipette
- Soft lens tissue and ethanol

Procedure:

- Turn on the refractometer and the connected water bath, setting the temperature to 20 °C.

- Clean the surfaces of the illuminating and refracting prisms with a soft tissue moistened with ethanol and allow them to dry.
- Using a dropper, place a few drops of **N-Ethyl-N-propylaniline** onto the surface of the lower prism.
- Close the prisms firmly.
- Adjust the light source and mirror to get optimal illumination of the field of view through the eyepiece.
- Rotate the knob that adjusts the prism angle until the boundary between the light and dark regions appears in the crosshairs.
- If the boundary is colored, adjust the chromatic dispersion compensator to achieve a sharp, black-and-white borderline.
- Read the refractive index value from the instrument's scale.

## Determination of Solubility

This protocol provides a qualitative assessment of a compound's solubility in various solvents.

[\[7\]](#)[\[8\]](#)

Apparatus:

- Small test tubes and a test tube rack
- Graduated pipettes or droppers
- Vortex mixer or stirring rods
- Solvents: Water, ethanol, diethyl ether

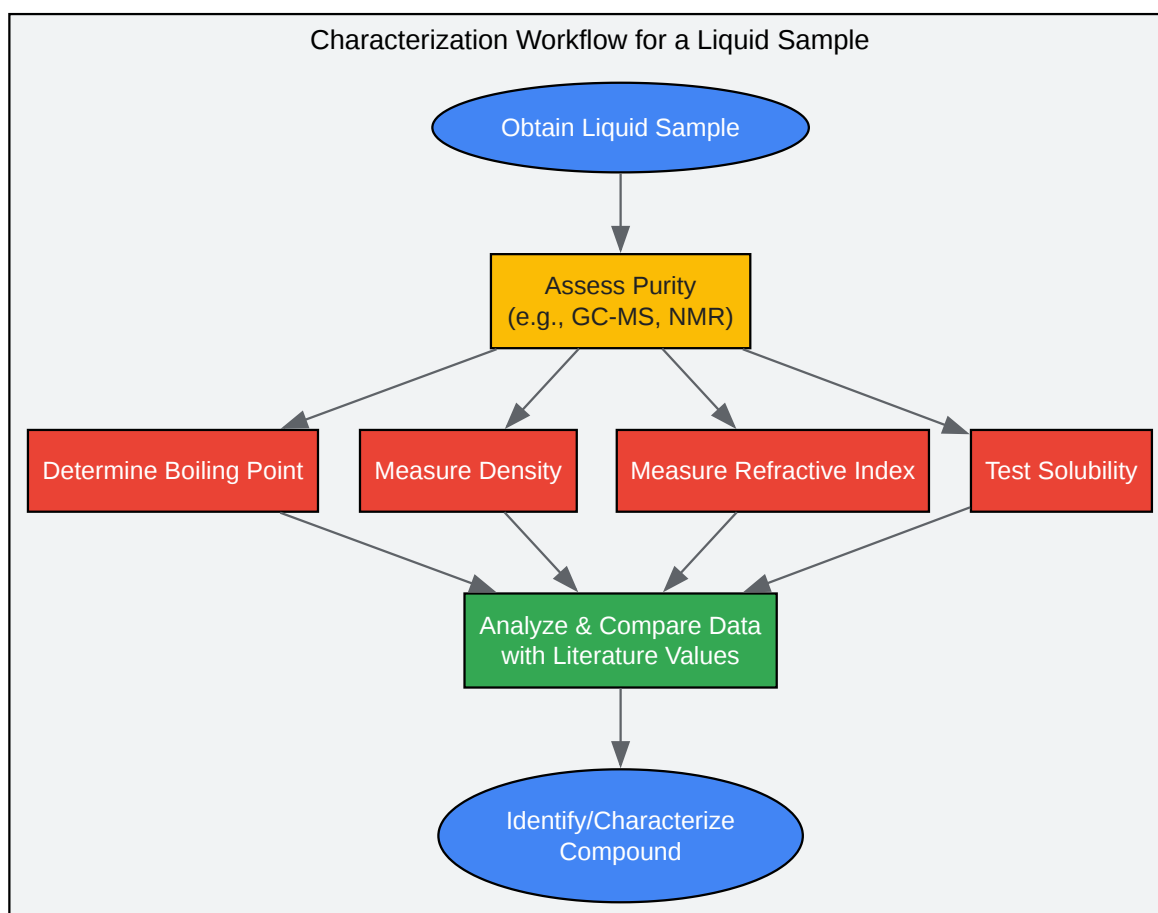
Procedure:

- Place approximately 25 mg of **N-Ethyl-N-propylaniline** into a small, dry test tube.
- Add 0.75 mL of the solvent (e.g., water) in small portions (e.g., 0.25 mL at a time).[\[7\]](#)

- After each addition, shake the test tube vigorously for 10-20 seconds.[9]
- Observe the mixture to see if the compound dissolves completely.
- Record the substance as "soluble," "sparingly soluble," or "insoluble."
- Repeat the procedure with other solvents in separate test tubes to build a solubility profile.

## Workflow Visualization

The following diagram illustrates a standard workflow for the physical characterization of an unknown liquid sample, such as **N-Ethyl-N-propylaniline**.



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Caption: Workflow for the physical characterization of a liquid compound.

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### Contact

Address: 3281 E Guasti Rd

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